

# An In-depth Technical Guide to DL-Alanyl-glycine (CAS 1188-01-8)

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## Compound of Interest

Compound Name: *DL-alanyl-glycine*

Cat. No.: *B073948*

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## Abstract

**DL-Alanyl-glycine** is a dipeptide composed of the amino acids alanine and glycine, identified by the CAS number 1188-01-8. It exists as a racemic mixture, containing equal amounts of the D-alanyl-glycine and L-alanyl-glycine enantiomers.<sup>[1]</sup> This guide provides a comprehensive overview of the chemical and physical properties of **DL-alanyl-glycine**, detailed experimental protocols for its synthesis, and a discussion of its potential biological relevance, including its transport and metabolism in mammalian systems. While specific biological activity and toxicology data for **DL-alanyl-glycine** are limited, this document extrapolates from the known behavior of dipeptides to provide a foundational understanding for researchers.

## Core Characteristics and Properties

**DL-Alanyl-glycine** is a white crystalline powder.<sup>[1]</sup> As a dipeptide, its structure features a peptide bond linking the alanine and glycine residues. Its zwitterionic nature at physiological pH contributes to its solubility in water.<sup>[2]</sup>

## Physicochemical and Thermochemical Data

The following tables summarize the key quantitative data for **DL-alanyl-glycine**.

Property	Value	Source(s)
CAS Number	1188-01-8	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Molecular Formula	C5H10N2O3	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[5]</a>
Molecular Weight	146.14 g/mol	<a href="#">[3]</a>
Appearance	White to off-white powder/crystal	<a href="#">[5]</a>
Melting Point	225 °C	<a href="#">[1]</a>
Boiling Point	417.4 °C at 760 mmHg	<a href="#">[1]</a>
Density	1.263 g/cm <sup>3</sup>	<a href="#">[1]</a>
Water Solubility	Soluble	<a href="#">[2]</a> <a href="#">[5]</a>
LogP	-3.7	<a href="#">[3]</a>
Topological Polar Surface Area	92.4 Å <sup>2</sup>	<a href="#">[3]</a> <a href="#">[5]</a>

Thermochemical Property	Description
$\Delta_c H^\circ_{\text{solid}}$	Standard solid enthalpy of combustion
$C_{p,\text{gas}}$	Ideal gas heat capacity
$C_{p,\text{solid}}$	Solid phase heat capacity
$\Delta_f G^\circ$	Standard Gibbs free energy of formation
$\Delta_f H^\circ_{\text{gas}}$	Enthalpy of formation at standard conditions (gas)
$\Delta_f H^\circ_{\text{solid}}$	Solid phase enthalpy of formation at standard conditions
$\Delta_{\text{fus}} H^\circ$	Enthalpy of fusion at standard conditions
$\Delta_{\text{vap}} H^\circ$	Enthalpy of vaporization at standard conditions

Specific values for the thermochemical properties of **DL-Alanyl-glycine** are not readily available in the reviewed literature, but studies on the melting properties of related dipeptides like L-alanyl-glycine have been conducted using techniques such as fast scanning calorimetry. [\[6\]](#)[\[7\]](#)

## Synthesis of DL-Alanyl-glycine

**DL-Alanyl-glycine** can be synthesized using standard peptide synthesis methodologies, most notably solid-phase peptide synthesis (SPPS). This technique allows for the stepwise addition of amino acids to a growing peptide chain that is covalently attached to an insoluble resin support.

## Experimental Protocol: Solid-Phase Peptide Synthesis (SPPS)

This protocol provides a generalized methodology for the synthesis of a dipeptide like **DL-alanyl-glycine** using Fmoc (9-fluorenylmethyloxycarbonyl) chemistry.

Materials and Reagents:

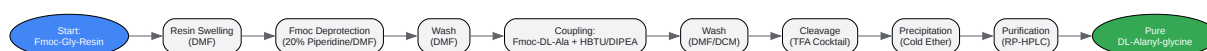
- Fmoc-Gly-Wang resin (or similar)
- Fmoc-DL-Alanine
- N,N-Dimethylformamide (DMF)
- Dichloromethane (DCM)
- Piperidine solution (20% in DMF)
- Coupling reagent: HBTU (O-(Benzotriazol-1-yl)-N,N,N',N'-tetramethyluronium hexafluorophosphate) or similar
- Base: N,N-Diisopropylethylamine (DIPEA)
- Cleavage cocktail (e.g., 95% Trifluoroacetic acid (TFA), 2.5% water, 2.5% triisopropylsilane (TIS))

- Cold diethyl ether

#### Procedure:

- Resin Swelling: The Fmoc-Gly-Wang resin is swelled in DMF in a reaction vessel for 30-60 minutes.
- Fmoc Deprotection: The Fmoc protecting group on the glycine residue is removed by treating the resin with 20% piperidine in DMF for 5-10 minutes. This step is repeated once to ensure complete deprotection. The resin is then thoroughly washed with DMF.
- Coupling of Fmoc-DL-Alanine:
  - In a separate vial, Fmoc-DL-Alanine (3 equivalents relative to resin loading) is pre-activated by dissolving it in DMF with HBTU (2.9 equivalents) and DIPEA (6 equivalents).
  - This activation mixture is added to the deprotected resin.
  - The reaction is agitated for 1-2 hours at room temperature.
- Washing: The resin is washed thoroughly with DMF and DCM to remove excess reagents and byproducts.
- Cleavage from Resin: The synthesized dipeptide is cleaved from the resin support using a cleavage cocktail (e.g., TFA/TIS/H<sub>2</sub>O) for 2-3 hours at room temperature.
- Precipitation and Purification: The cleaved peptide is precipitated in cold diethyl ether, centrifuged, and the resulting pellet is washed with cold ether. The crude dipeptide can then be purified by reverse-phase high-performance liquid chromatography (RP-HPLC).

#### Experimental Workflow for Solid-Phase Peptide Synthesis of **DL-Alanyl-glycine**



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*Solid-phase synthesis workflow for **DL-Alanyl-glycine**.*

## Biological Activity and Drug Development Relevance

While **DL-alanyl-glycine** is primarily used as a building block in peptide synthesis, its potential biological activities are of interest to drug development professionals.<sup>[1]</sup> Direct studies on the biological effects of **DL-alanyl-glycine** are scarce; however, insights can be drawn from the known roles of its constituent amino acids and the general behavior of dipeptides in mammalian systems.

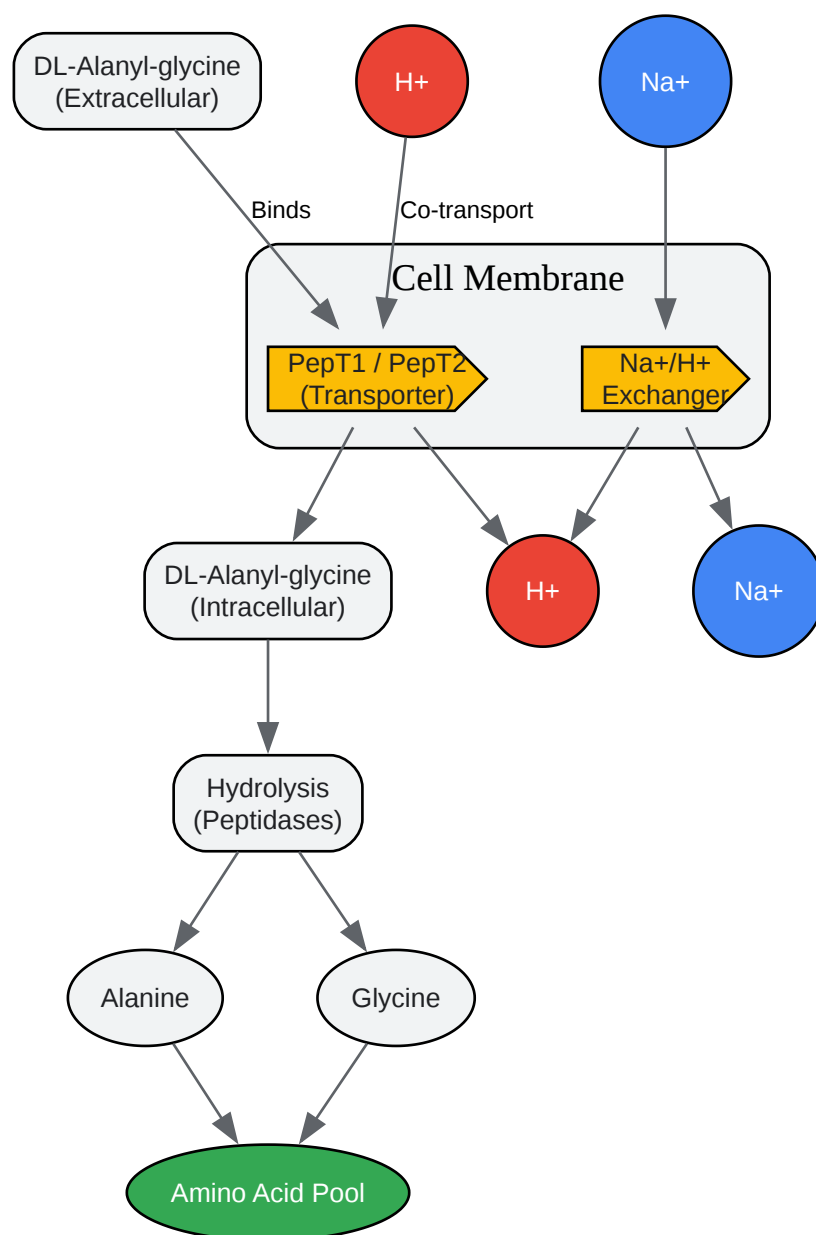
## Absorption and Metabolism: The Role of Peptide Transporters

In mammals, the absorption of di- and tripeptides from the intestine and their reabsorption in the kidneys are primarily mediated by proton-coupled oligopeptide transporters (POTs), namely PepT1 and PepT2.<sup>[8][9]</sup> These transporters facilitate the uptake of a wide range of di- and tripeptides, as well as peptidomimetic drugs such as  $\beta$ -lactam antibiotics and ACE inhibitors.<sup>[8]</sup>

- PepT1 is a high-capacity, low-affinity transporter predominantly found in the small intestine.<sup>[10]</sup>
- PepT2 is a low-capacity, high-affinity transporter expressed in various tissues, including the kidneys, lungs, and brain.<sup>[8][10]</sup>

The transport of peptides via POTs is an active process driven by a proton gradient, which is maintained by the Na<sup>+</sup>/H<sup>+</sup> exchanger on the cell membrane.<sup>[9]</sup> This mechanism allows for the efficient absorption and conservation of amino acids from dietary proteins. It is highly probable that **DL-alanyl-glycine** is a substrate for these transporters, which would govern its pharmacokinetic profile following oral administration. Once inside the cell, dipeptides are typically hydrolyzed by intracellular peptidases into their constituent amino acids, alanine and glycine, which then enter the body's amino acid pool.

Generalized Signaling Pathway for Dipeptide Transport



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*General mechanism of dipeptide transport via PepT1/PepT2.*

## Potential Therapeutic and Nutritional Applications

Given that **DL-alanyl-glycine** is a source of alanine and glycine, it may have nutritional applications. Glycine itself has been studied for its roles in various physiological processes, including neurotransmission, anti-inflammatory responses, and cytoprotection.[11][12][13] Alanine is a key amino acid in glucose metabolism. Dipeptides are sometimes used in clinical nutrition as they can be more readily absorbed than free amino acids in certain conditions.

In drug development, dipeptides can be used as building blocks for larger therapeutic peptides or as precursors in the synthesis of small molecule drugs.[14] The stability and transport characteristics of dipeptides can be exploited to improve the delivery of active pharmaceutical ingredients.

## Toxicology and Safety

There is a lack of specific toxicological studies on **DL-alanyl-glycine**. However, as a simple dipeptide that is likely hydrolyzed to its constituent, common amino acids, it is expected to have a low toxicity profile. For the related tripeptide, D,L-Alanylglycylglycine, GHS classifications indicate it may cause an allergic skin reaction.[15]

## Conclusion

**DL-Alanyl-glycine** (CAS 1188-01-8) is a fundamental dipeptide with well-characterized physicochemical properties. Its primary application is in peptide synthesis, where it serves as a valuable building block for the construction of more complex peptides for research and pharmaceutical development. While direct biological data on **DL-alanyl-glycine** is limited, its transport and metabolism are likely governed by the well-established pathways for dipeptides in mammals, involving the PepT1 and PepT2 transporters. This guide provides a foundational resource for professionals in the field, summarizing the available technical data and providing context for its synthesis and potential biological relevance. Further research is needed to fully elucidate the specific biological activities and toxicological profile of this dipeptide.

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- To cite this document: BenchChem. [An In-depth Technical Guide to DL-Alanyl-glycine (CAS 1188-01-8)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b073948#dl-alanyl-glycine-cas-number-1188-01-8]

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